

# JZL195 Technical Support Center: Stability, Storage, and Troubleshooting Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: JZL195

Cat. No.: B608286

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides detailed information on the stability and storage of **JZL195** stock solutions, along with troubleshooting advice for common experimental issues.

## Frequently Asked Questions (FAQs)

Q1: How should I store **JZL195** powder?

A1: **JZL195** powder is stable when stored under appropriate conditions. For long-term storage, it is recommended to keep the powder at -20°C for up to three years or at 4°C for up to two years.

Q2: What is the recommended solvent for preparing **JZL195** stock solutions?

A2: Dimethyl sulfoxide (DMSO) is the most commonly used solvent for preparing **JZL195** stock solutions. **JZL195** is soluble in DMSO up to 50 mM[1].

Q3: How should I store **JZL195** stock solutions?

A3: Aliquot your **JZL195** stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound. Stored at -80°C, the stock solution in DMSO is stable for up to two years, and at -20°C, it is stable for up to one year[2].

Q4: Can I prepare **JZL195** solutions in aqueous buffers for my experiments?

A4: While **JZL195** is highly soluble in DMSO, it has low aqueous solubility. Direct dilution of a concentrated DMSO stock into an aqueous buffer can cause the compound to precipitate. It is recommended to perform serial dilutions in DMSO first to a lower concentration before the final dilution into your aqueous experimental medium. The final DMSO concentration in your assay should be kept low (typically <0.1%) to avoid solvent effects on the cells.

Q5: My **JZL195** solution appears to have precipitated. What should I do?

A5: Precipitation can occur if the solubility limit is exceeded in a particular solvent or upon dilution into an aqueous medium. If you observe precipitation in your DMSO stock, gentle warming and vortexing may help redissolve the compound. For working solutions, ensure the final concentration of **JZL195** is within its solubility limit in the final solvent mixture. Using a co-solvent system may be necessary for in vivo studies.

## Data Summary Tables

Table 1: **JZL195** Storage Conditions

Form	Storage Temperature	Shelf Life
Solid Powder	-20°C	3 years
Solid Powder	4°C	2 years
In DMSO	-80°C	2 years
In DMSO	-20°C	1 year

Table 2: **JZL195** Solubility

Solvent	Maximum Concentration
DMSO	50 mM (21.67 mg/mL)

## Experimental Protocols

Protocol 1: Preparation of a 10 mM **JZL195** Stock Solution in DMSO

**Materials:**

- **JZL195** powder (M.W. 433.46)
- Anhydrous DMSO
- Sterile microcentrifuge tubes

**Procedure:**

- Allow the **JZL195** vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Weigh out the desired amount of **JZL195** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.33 mg of **JZL195**.
- Add the appropriate volume of anhydrous DMSO to the **JZL195** powder.
- Vortex the solution until the **JZL195** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- Aliquot the stock solution into single-use, light-protected tubes.
- Store the aliquots at -20°C or -80°C.

**Protocol 2: Preparation of JZL195 Working Solution for In Vivo Studies**

For in vivo applications, **JZL195** is often administered in a vehicle solution to improve solubility and bioavailability. A commonly used vehicle is a mixture of ethanol, Emulphor (or Tween 80), and saline.

**Materials:**

- **JZL195**
- Ethanol
- Emulphor (or Tween 80)

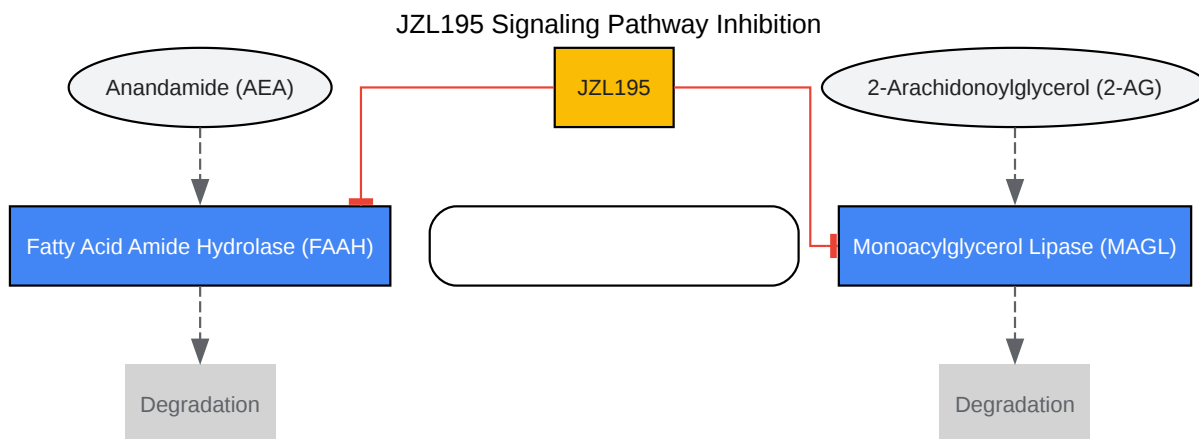
- Sterile saline (0.9% NaCl)

Procedure:

- Dissolve the required amount of **JZL195** in ethanol.
- Add Emulphor (or Tween 80) to the ethanol solution and mix well. A common ratio is 1:1 ethanol to Emulphor.
- Add saline to the mixture dropwise while vortexing to bring the solution to the final desired volume. A typical final vehicle composition is 1:1:18 (ethanol:Emulphor:saline).
- The final solution should be prepared fresh on the day of the experiment.

## Visualized Guides

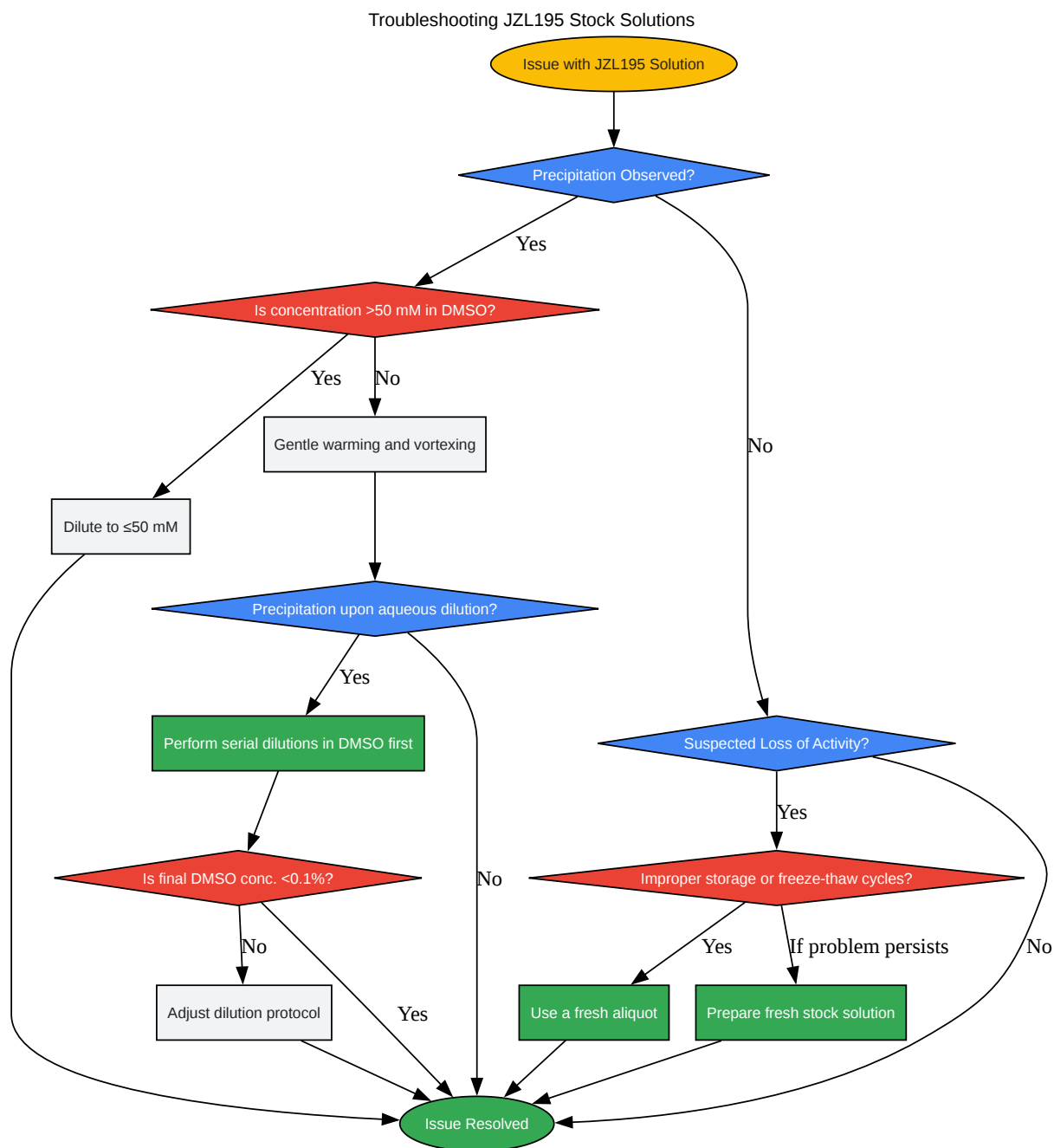
Diagram 1: **JZL195** Mechanism of Action



[Click to download full resolution via product page](#)

Caption: **JZL195** inhibits FAAH and MAGL, preventing endocannabinoid degradation.

Diagram 2: Troubleshooting **JZL195** Stock Solution Issues



[Click to download full resolution via product page](#)

Caption: A logical workflow for troubleshooting common **JZL195** solution issues.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. rndsystems.com [rndsystems.com]
- 2. JZL 195 | Fatty Acid Amide Hydrolase | Tocris Bioscience [tocris.com]
- To cite this document: BenchChem. [JZL195 Technical Support Center: Stability, Storage, and Troubleshooting Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608286#jzl195-stability-and-storage-conditions-for-stock-solutions]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)